

# cis-1,3-cyclohexanedicarboxylic acid molecular formula and weight

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## Compound of Interest

Compound Name: *cis-1,3-Cyclohexanedicarboxylic Acid*

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## Technical Dossier: cis-1,3-Cyclohexanedicarboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This document provides core physicochemical data for **cis-1,3-cyclohexanedicarboxylic acid**, a molecule of interest in various chemical and pharmaceutical research domains. The information is presented to support laboratory activities and theoretical investigations.

## Physicochemical Properties

The fundamental molecular characteristics of **cis-1,3-cyclohexanedicarboxylic acid** have been determined and are summarized below. These values are essential for stoichiometric calculations, analytical method development, and interpretation of experimental results.

Parameter	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>12</sub> O <sub>4</sub>	[1][2][3]
Molecular Weight	172.18 g/mol	[2][4][5]
Alternate Molecular Weight	172.1785 g/mol	[1]

## Experimental Protocols

This section is intended to house detailed methodologies for relevant experiments. Given the nature of the requested data, standard protocols for molecular weight determination are referenced.

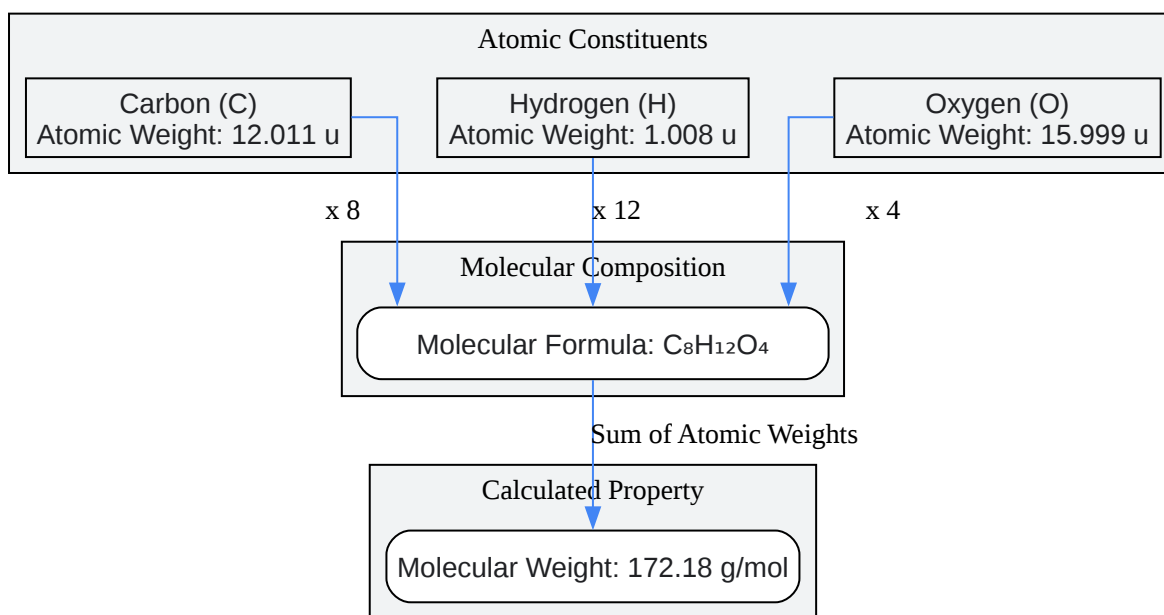
### Mass Spectrometry for Molecular Weight Determination:

A standard protocol for determining the molecular weight of a non-volatile organic compound such as **cis-1,3-cyclohexanedicarboxylic acid** involves high-resolution mass spectrometry (HRMS).

- **Sample Preparation:** A dilute solution of the analyte is prepared in a suitable solvent (e.g., methanol, acetonitrile) with an appropriate matrix if using Matrix-Assisted Laser Desorption/Ionization (MALDI), or introduced directly for Electrospray Ionization (ESI).
- **Instrumentation:** An ESI-Time of Flight (ESI-TOF) or Orbitrap mass spectrometer is calibrated using a known standard.
- **Data Acquisition:** The sample is introduced into the ion source. For ESI, the sample is nebulized and ionized by a high voltage. The resulting ions are guided into the mass analyzer.
- **Mass Analysis:** The mass-to-charge ratio ( $m/z$ ) of the ions is measured. For **cis-1,3-cyclohexanedicarboxylic acid**, the protonated molecule  $[M+H]^+$  or the deprotonated molecule  $[M-H]^-$  would be the primary ions of interest.
- **Data Processing:** The acquired mass spectrum is processed to identify the peak corresponding to the molecule of interest. The molecular weight is calculated from the  $m/z$  value of the molecular ion.

## Logical Relationships

The following diagram illustrates the relationship between the atomic constituents and the final molecular properties of **cis-1,3-cyclohexanedicarboxylic acid**.



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Atomic composition to molecular properties relationship.

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## References

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